

SAR7334 Hydrochloride: A Comparative Analysis of In Vitro and In Vivo Efficacy

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Compound of Interest

Compound Name: SAR7334 hydrochloride

Cat. No.: B10788271

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This guide provides a comprehensive comparison of the in vitro and in vivo efficacy of **SAR7334 hydrochloride**, a potent and selective inhibitor of the Transient Receptor Potential Canonical 6 (TRPC6) cation channel. The following sections present quantitative data, detailed experimental protocols, and visual representations of its mechanism of action and experimental workflows to support researchers in their evaluation of this compound for preclinical studies.

Summary of In Vitro and In Vivo Efficacy

SAR7334 hydrochloride has demonstrated high potency and selectivity for the TRPC6 channel in various in vitro assays.^{[1][2][3][4][5]} This potency translates to efficacy in in vivo models, particularly in the context of TRPC6-dependent physiological processes.^{[3][4][6]}

Quantitative Data Comparison

The following tables summarize the key quantitative data on the in vitro and in vivo efficacy of **SAR7334 hydrochloride**.

Table 1: In Vitro Potency and Selectivity of **SAR7334 Hydrochloride**

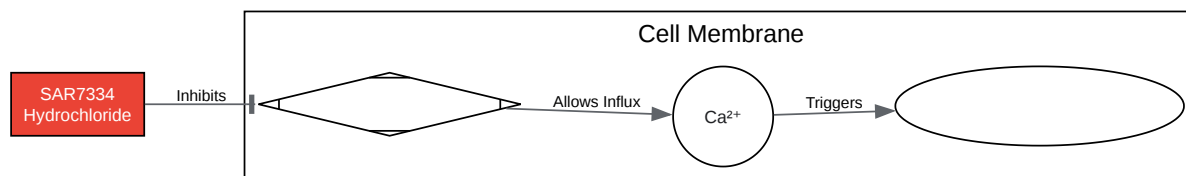
Target	Assay Type	IC50 Value	Reference
TRPC6	Whole-cell patch-clamp	7.9 nM	[1][2][3][4][7]
TRPC6	Ca2+ influx	9.5 nM	[1][2][3][4][8]
TRPC3	Ca2+ influx	282 nM	[1][2][3][4][8]
TRPC7	Ca2+ influx	226 nM	[1][2][3][4][8]
TRPC4	Ca2+ influx	No significant effect	[1][2][3][4][8]
TRPC5	Ca2+ influx	No significant effect	[1][2][3][4][8]

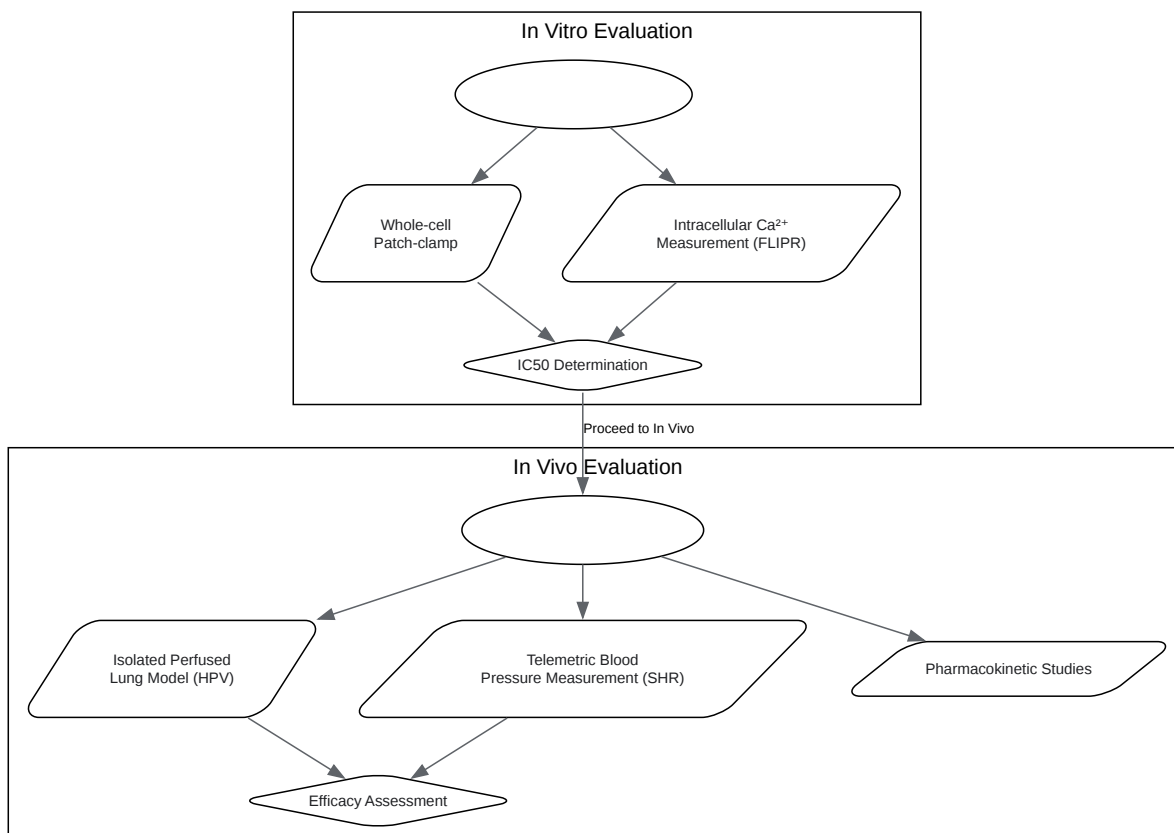
Table 2: In Vivo Efficacy of **SAR7334 Hydrochloride**

Model	Species	Administration Route	Dose	Effect	Reference
Hypoxic Pulmonary Vasoconstriction (HPV)	Mouse	-	~100 nM (half maximal inhibition)	Suppressed TRPC6-dependent acute HPV	[3]
Spontaneously Hypertensive Rat (SHR)	Rat	Oral	10 mg/kg	No change in mean arterial pressure	[1][3][4]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **SAR7334 hydrochloride** and a typical experimental workflow for its evaluation.





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